

analytical standard Flufenacet oxalate

PESTANAL

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Compound Focus: Flufenacet oxalate

CAS No.: 201668-31-7

Cat. No.: S650731

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Chemical Identification and Properties

The following table summarizes the key identification information for the **Flufenacet oxalate** (OA) analytical standard. [1]

| Property | Description |
|-------------------|---|
| Product Name | Flufenacet OA (Oxalate) [1] |
| Product Line | PESTANAL [1] |
| CAS Number | 201668-31-7 [1] |
| Grade | Analytical Standard [1] |
| Quality | neat [1] |
| Molecular Formula | $C_{11}H_{12}FNO_3$ [1] [2] |
| Molecular Weight | 225.22 g/mol [2] |
| IUPAC Name | 2-[(4-fluorophenyl)(1-methylethyl)amino]oxo-acetic acid [1] |

| Property | Description |
|----------|---|
| Synonyms | N-(4-fluorophenyl)-N-(1-methylethyl)oxalamic acid [1] |
| SMILES | <chem>CC(C)N(c1ccc(F)cc1)C(=O)C(O)=O</chem> [1] |

Analytical Applications and Technical Data

This table outlines the primary analytical uses and technical specifications of the standard. [1]

| Parameter | Specification |
|--------------------------|--|
| Primary Applications | Agriculture, Environmental analysis [1] |
| Suitable Techniques | HPLC: suitable, Gas Chromatography (GC): suitable [1] |
| Agency | EPA 535 [1] |
| Storage & Stability | Limited shelf life; expiry date is provided on the product label [1] |
| Storage Conditions | Recommended storage at 2-8°C [3] |
| Hazard Classification | Acute Tox. 3 Oral, Skin Sens. 1 [1] |
| Water Hazard Class (WGK) | WGK 3 [1] |

Experimental Protocol for Analysis by HPLC

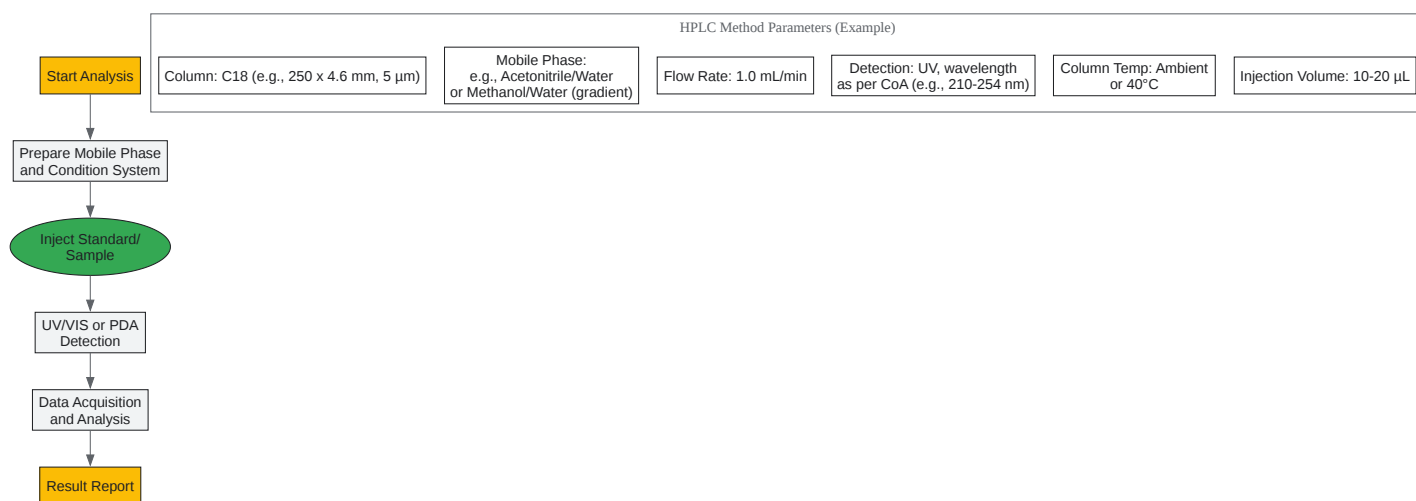
This protocol provides a general guideline for analyzing **Flufenacet oxalate** using High-Performance Liquid Chromatography (HPLC). You should refer to the product's Certificate of Analysis (CoA) for instrument-specific parameters and method details. [1]

Sample and Standard Preparation

- **Stock Solution Preparation:** Precisely weigh an appropriate amount of the neat **Flufenacet oxalate** standard. Dissolve it in a suitable HPLC-grade solvent (e.g., acetonitrile or methanol) to prepare a primary stock solution of known concentration (e.g., 1 mg/mL).
- **Calibration Standards:** Perform a serial dilution of the stock solution to prepare a set of working standards for constructing a calibration curve.
- **Sample Extraction:** For solid samples (e.g., soil, crops), use a validated extraction procedure with appropriate solvents. For water samples, liquid-liquid extraction or solid-phase extraction (SPE) may be necessary to concentrate the analyte and remove matrix interferences.

Instrumental Setup and Analysis

The workflow for the HPLC analysis is outlined below. Note that the specific conditions (column, mobile phase, etc.) must be optimized for your laboratory's system and the requirements of the analysis.



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Data Analysis and Quantification

- **Calibration:** Inject the series of working standards and plot the peak area (or height) against the concentration to create a calibration curve. The curve should be linear over the expected concentration range.

- **Quantification:** Inject the prepared sample solutions. Calculate the concentration of Flufenacet in the sample by comparing its peak area to the calibration curve.
- **Identification:** Confirm the identity of the analyte by comparing the retention time of the sample peak with that of the standard.

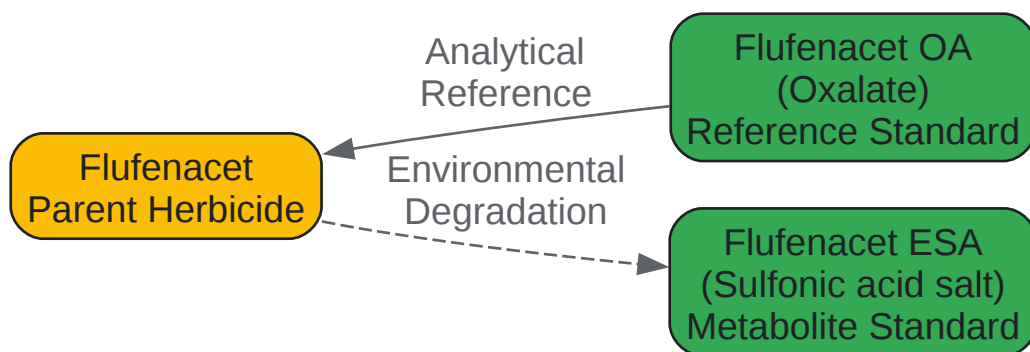
Safety and Handling Protocol

The **Flufenacet oxalate** standard is classified as dangerous and requires careful handling. [1]

| Aspect | Requirement |
|-------------------------------------|--|
| Hazard Statements | Acute Toxicity (Category 3, Oral), Skin Sensitization (Category 1) [1] |
| Signal Word | Danger [1] |
| Personal Protective Equipment (PPE) | Wear: N95-type dust mask, Eyeshields, Faceshields, and Gloves. [1] |
| Storage Code | 6.1C - Combustible, acute toxic [1] |

Researcher's Notes

- **Metabolite Analysis:** For comprehensive environmental or toxicological studies, note that **Flufenacet ESA (sulfonic acid) sodium salt** (CAS 947601-87-8) is also available as a PESTANAL standard [4]. This metabolite is a key degradation product, and its analysis is often required for residue studies. The diagram below illustrates the relationship between the parent compound and its metabolite.



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- **Regulatory Compliance:** The standard is designed for use with **EPA Method 535** [1] [4], which is a standard method for detecting herbicides and their metabolites in water.
- **Critical First Step:** Always **consult the latest Certificate of Analysis (CoA)** for your specific product batch before use. The CoA provides the most accurate and up-to-date information on purity, certified concentrations, and recommended instrument techniques [1].

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References

1. OA Flufenacet , PESTANAL 201668-31-7 analytical standard [sigmaaldrich.com]
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3. CAS No : 201668-31-7 | Product Name : Flufenacet oxalate [pharmaffiliates.com]
4. ESA Flufenacet , PESTANAL 947601-87-8 analytical standard [sigmaaldrich.cn]

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